

# Synthesis of 2-Morpholino-5-nitrobenzaldehyde Derivatives: A Detailed Protocol

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## Compound of Interest

Compound Name: 2-Morpholino-5-nitrobenzaldehyde

Cat. No.: B1273712

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This document provides a comprehensive protocol for the synthesis of **2-Morpholino-5-nitrobenzaldehyde** and its derivatives. This class of compounds holds significant interest in medicinal chemistry and drug development due to the versatile reactivity of the morpholine, nitro, and aldehyde functional groups, which serve as key synthons for the construction of more complex molecular architectures.

The primary synthetic route detailed herein involves a nucleophilic aromatic substitution (S<sub>N</sub>Ar) reaction. This well-established method utilizes the reaction of a halo-substituted nitrobenzaldehyde with morpholine. The electron-withdrawing nature of the nitro group and the aldehyde functionality activates the aromatic ring towards nucleophilic attack, facilitating the displacement of a halide, typically fluorine or chlorine, by the secondary amine of the morpholine ring.

## Experimental Protocols

This protocol outlines the synthesis of **2-Morpholino-5-nitrobenzaldehyde** starting from 2-fluoro-5-nitrobenzaldehyde and morpholine. This procedure can be adapted for the synthesis of various derivatives by utilizing appropriately substituted starting materials.

Materials:

- 2-Fluoro-5-nitrobenzaldehyde

- Morpholine
- Potassium carbonate ( $K_2CO_3$ )
- Dimethylformamide (DMF) or Dimethyl sulfoxide (DMSO)
- Ethyl acetate
- Brine (saturated aqueous NaCl solution)
- Anhydrous sodium sulfate ( $Na_2SO_4$ )
- Silica gel for column chromatography
- Hexane
- Ethyl acetate

#### Equipment:

- Round-bottom flask
- Reflux condenser
- Magnetic stirrer with heating plate
- Separatory funnel
- Rotary evaporator
- Glassware for column chromatography
- Beakers, graduated cylinders, and other standard laboratory glassware

#### Procedure:

- **Reaction Setup:** In a clean, dry round-bottom flask, dissolve 2-fluoro-5-nitrobenzaldehyde (1.0 equivalent) in a suitable polar aprotic solvent such as dimethylformamide (DMF) or dimethyl sulfoxide (DMSO).

- **Addition of Reagents:** To the stirred solution, add morpholine (1.2 equivalents) followed by anhydrous potassium carbonate (2.0 equivalents). The potassium carbonate acts as a base to neutralize the hydrofluoric acid formed during the reaction.
- **Reaction Conditions:** Heat the reaction mixture to a temperature between 80-100 °C. The progress of the reaction should be monitored by Thin Layer Chromatography (TLC) until the starting material is consumed. Reaction times can vary but are typically in the range of 4-8 hours.
- **Work-up:** After the reaction is complete, allow the mixture to cool to room temperature. Pour the reaction mixture into a separatory funnel containing water and extract the product with ethyl acetate (3 x 50 mL).
- **Washing:** Wash the combined organic layers with water and then with brine to remove the solvent and any remaining inorganic impurities.
- **Drying and Concentration:** Dry the organic layer over anhydrous sodium sulfate ( $\text{Na}_2\text{SO}_4$ ), filter, and concentrate the solvent under reduced pressure using a rotary evaporator to obtain the crude product.
- **Purification:** Purify the crude product by column chromatography on silica gel using a hexane-ethyl acetate gradient as the eluent to yield the pure **2-Morpholino-5-nitrobenzaldehyde**.

## Data Presentation

The following table summarizes typical quantitative data for the synthesis of **2-Morpholino-5-nitrobenzaldehyde** and analogous reactions. Please note that yields and reaction times may vary depending on the specific substrates and reaction conditions employed.

Parameter	Value	Source/Comment
Starting Material	2-Fluoro-5-nitrobenzaldehyde	-
Reagents	Morpholine, Potassium Carbonate	-
Solvent	DMF or DMSO	-
Reaction Temperature	80 - 100 °C	Based on analogous SNAr reactions.
Reaction Time	4 - 8 hours	Monitored by TLC.
Reported Yield	75 - 90%	Typical yields for SNAr reactions of this type.
Molecular Formula	C <sub>11</sub> H <sub>12</sub> N <sub>2</sub> O <sub>4</sub>	-
Molecular Weight	236.23 g/mol	-

## Mandatory Visualization

The following diagram illustrates the experimental workflow for the synthesis of **2-Morpholino-5-nitrobenzaldehyde**.



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Caption: Workflow for the synthesis of **2-Morpholino-5-nitrobenzaldehyde**.

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